

# Essential Safety and Logistics for Handling Ezurpimtrostat (GNS561)

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## Compound of Interest

Compound Name: Ezurpimtrostat

Cat. No.: B10829319

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Ezurpimtrostat** (also known as GNS561), a potent, orally active inhibitor of palmitoyl-protein thioesterase 1 (PPT1) used in cancer and fibrosis research. Given its mechanism of action, which involves the disruption of lysosomal function and inhibition of autophagy, appropriate safety measures are imperative to prevent unintended exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE) and Engineering Controls

Due to the absence of a publicly available Safety Data Sheet (SDS) for **Ezurpimtrostat**, the following PPE and engineering controls are recommended based on general best practices for handling potent, orally active, antineoplastic compounds.

Control Type	Recommendation	Purpose
<b>Engineering Controls</b>		
Ventilation	Handle in a certified chemical fume hood or a Class II biological safety cabinet.	To minimize inhalation exposure to the powdered form or aerosols.
Designated Area	Establish a designated area for handling, weighing, and preparing solutions of Ezurpimtrostat.	To contain potential contamination and simplify cleaning procedures.
<b>Personal Protective Equipment (PPE)</b>		
Hand Protection	Wear double-layered chemotherapy-rated nitrile gloves.	To prevent skin contact and absorption. Change gloves immediately if contaminated.
Eye Protection	Use chemical safety goggles or a face shield.	To protect eyes from splashes or airborne particles.
Body Protection	Wear a disposable, solid-front lab coat with tight-fitting cuffs.	To prevent contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is recommended when handling the powder outside of a ventilated enclosure.	To prevent inhalation of the powdered compound.

## Operational Plans: Step-by-Step Handling Procedures

### 1. Preparation and Reconstitution:

- Before handling, ensure all necessary PPE is correctly worn.

- Conduct all manipulations of solid **Ezurpimtrostat** within a chemical fume hood or other ventilated enclosure.
- To prepare a stock solution, slowly add the solvent to the vial containing the powdered compound to minimize dust generation.
- **Ezurpimtrostat** is soluble in DMSO.

## 2. Spillage Management:

- In case of a spill, immediately alert others in the vicinity.
- For small powder spills, gently cover with absorbent paper to avoid raising dust, then wet with a suitable solvent (e.g., ethanol) before carefully wiping up.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Decontaminate the spill area with a suitable cleaning agent.
- All materials used for cleanup should be disposed of as hazardous waste.

## 3. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation develops.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

## Disposal Plan

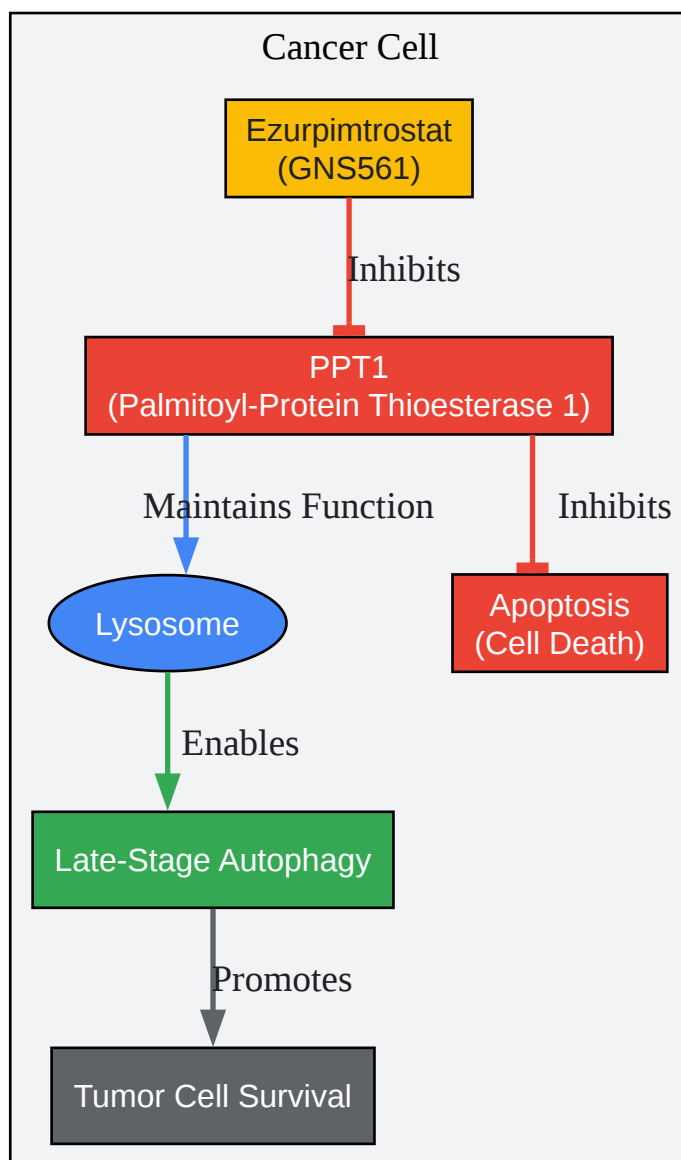
All waste contaminated with **Ezurpimtrostat** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Contaminated PPE (gloves, lab coats), absorbent pads, and weighing papers should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatible.
Sharps	Needles and syringes used for transferring solutions must be disposed of in a designated sharps container for hazardous chemical waste.

Follow all local, state, and federal regulations for the disposal of hazardous waste.

## Mechanism of Action: Signaling Pathway

**Ezurpimtrostat** is a lysosomotropic agent that inhibits the enzyme palmitoyl-protein thioesterase 1 (PPT1).[1] This inhibition disrupts lysosomal function, leading to the inhibition of late-stage autophagy and the induction of apoptosis in cancer cells.[1]



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Caption: Mechanism of **Ezurpimtrostat** (GNS561) action in cancer cells.

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## References

- 1. First-In-Human Effects of PPT1 Inhibition Using the Oral Treatment with GNS561/Ezurpimtrostat in Patients with Primary and Secondary Liver Cancers - PubMed [pubmed.ncbi.nlm.nih.gov]
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